

2-Bromotriphenylene: A Technical Guide for Advanced Material Applications

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Compound of Interest

Compound Name: 2-Bromotriphenylene

Cat. No.: B175828

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CAS Number: 19111-87-6 Molecular Formula: $C_{18}H_{11}Br$ Synonyms: 2-Bromobenzo[1][2]phenanthrene

This technical guide provides a comprehensive overview of **2-Bromotriphenylene**, a key building block in the development of advanced organic electronic materials. Tailored for researchers, scientists, and professionals in drug development and materials science, this document details the compound's properties, synthesis, and applications, with a focus on its role in Organic Light-Emitting Diodes (OLEDs).

Core Properties and Specifications

2-Bromotriphenylene is a polycyclic aromatic hydrocarbon characterized by a triphenylene core with a bromine substituent. This structure imparts a high degree of stability due to its extensive π -conjugated system, which is fundamental to its electronic properties.[3] The presence of the bromine atom offers a reactive site for further functionalization, making it a versatile precursor in organic synthesis.[3][4]

Table 1: Physicochemical Properties of **2-Bromotriphenylene**

Property	Value	Source
CAS Number	19111-87-6	[5]
Molecular Formula	C ₁₈ H ₁₁ Br	[3]
Molecular Weight	307.19 g/mol	[4]
Appearance	White to off-white or orange to green powder/crystal	[3][4]
Melting Point	134.0 °C	[4]
Boiling Point	~482.9 °C	[5]
Flash Point	~244.7 °C	[5]
Purity	>98%	[4]

Synthesis and Functionalization

While specific, detailed synthesis protocols for **2-Bromotriphenylene** are not readily available in public literature, its production generally involves multi-step organic synthesis to achieve the high purity (≥99.0%) demanded by the electronics industry.[5]

The bromine atom on the triphenylene core serves as a versatile handle for various cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction is a powerful method for forming carbon-carbon bonds, allowing for the attachment of a wide range of organic moieties to the triphenylene scaffold. This functionalization is crucial for tuning the electronic and photophysical properties of the resulting materials for specific applications.

Experimental Protocol: General Suzuki-Miyaura Coupling

The following is a general procedure for a Suzuki-Miyaura cross-coupling reaction, which can be adapted for **2-Bromotriphenylene**.

Materials:

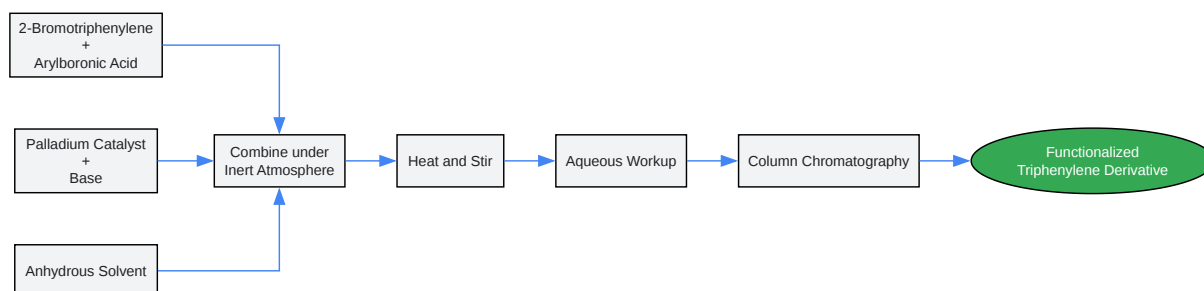
- **2-Bromotriphenylene** (1 equivalent)

- Arylboronic acid (1.1-1.5 equivalents)
- Palladium catalyst (e.g., Pd(PPh₃)₄, Pd(OAc)₂, or Pd₂dba₃ with a suitable ligand) (0.01-0.05 equivalents)
- Base (e.g., K₂CO₃, Cs₂CO₃, or K₃PO₄) (2-3 equivalents)
- Anhydrous solvent (e.g., toluene, dioxane, or DMF)

Procedure:

- To a dried Schlenk flask, add **2-Bromotriphenylene**, the arylboronic acid, and the base.
- Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times.
- Add the palladium catalyst and ligand (if required) under the inert atmosphere.
- Add the degassed solvent via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the starting material is consumed (monitored by TLC or GC).
- Cool the reaction to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Logical Workflow for Suzuki Coupling of **2-Bromotriphenylene**



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Caption: General workflow for the Suzuki-Miyaura coupling of **2-Bromotriphenylene**.

Application in Organic Light-Emitting Diodes (OLEDs)

The primary application of **2-Bromotriphenylene** is as an intermediate in the synthesis of materials for OLEDs.^[5] Its derivatives are particularly valued for their use in the hole transport layer (HTL) or as host materials in the emissive layer (EML).^[4] The planar structure and electron-rich nature of the triphenylene core facilitate efficient charge mobility and stability, leading to improved brightness, energy efficiency, and longevity of OLED devices.^[5]

Experimental Protocol: Fabrication of a Generic OLED Device

This protocol outlines the general steps for fabricating a multi-layer OLED device using a triphenylene-based derivative as the hole transport layer.

Materials:

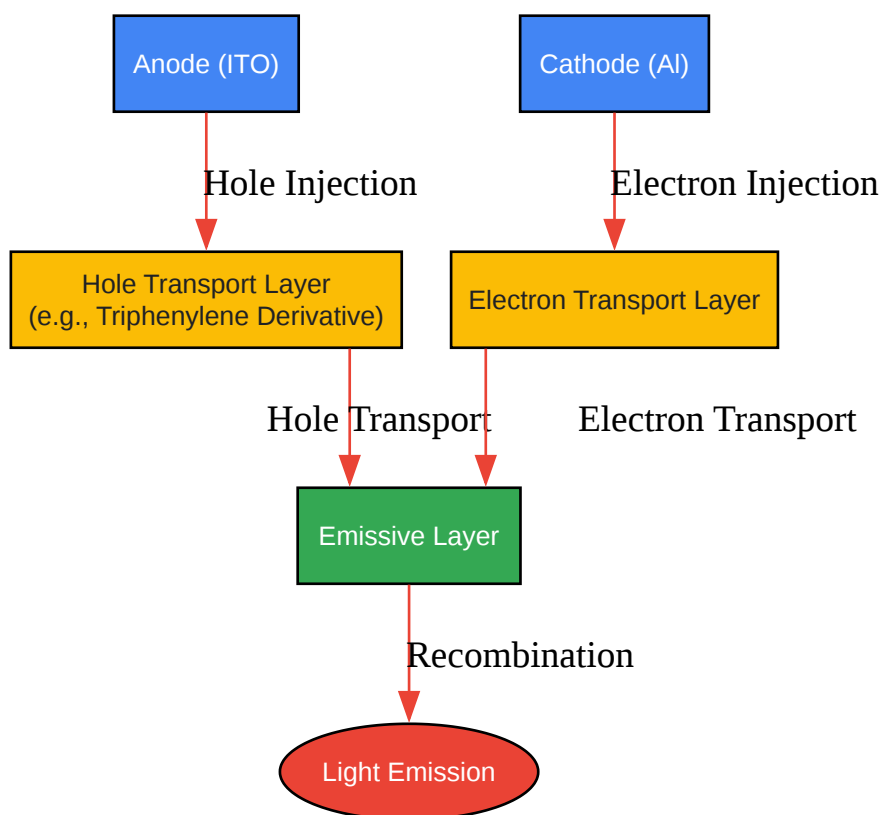
- Indium Tin Oxide (ITO)-coated glass substrate
- Triphenylene-based Hole Transport Layer (HTL) material

- Emissive Layer (EML) material
- Electron Transport Layer (ETL) material
- Electron Injection Layer (EIL) material (e.g., LiF)
- Metal for cathode (e.g., Aluminum)
- Organic solvents for solution processing (if applicable)

Procedure:

- **Substrate Cleaning:** Thoroughly clean the ITO substrate by sequential ultrasonication in a detergent solution, deionized water, acetone, and isopropanol. Dry the substrate in an oven and treat it with UV-ozone to improve the work function.
- **Hole Transport Layer (HTL) Deposition:** Deposit the triphenylene-based HTL material onto the ITO substrate. This can be done by spin-coating a solution of the material or by thermal evaporation in a high-vacuum chamber.
- **Emissive Layer (EML) Deposition:** Deposit the EML material onto the HTL. This layer is often a host material doped with a fluorescent or phosphorescent emitter. Deposition is typically done via thermal evaporation.
- **Electron Transport Layer (ETL) Deposition:** Sequentially deposit the ETL material onto the EML.
- **Electron Injection Layer (EIL) and Cathode Deposition:** Deposit a thin layer of an EIL material followed by the metal cathode through a shadow mask to define the active area of the device. This is done via thermal evaporation.
- **Encapsulation:** To protect the device from atmospheric moisture and oxygen, encapsulate it using a glass lid and a UV-curable epoxy resin in an inert atmosphere.

Signaling Pathway in a Generic OLED Device



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Caption: Charge injection, transport, and recombination in a typical OLED device.

Spectroscopic and Photophysical Properties

While specific, publicly available spectroscopic data for **2-Bromotriphenylene** is limited, its derivatives are known for their interesting photophysical properties, including fluorescence, which makes them suitable for use as fluorescent probes in sensors and biomedical applications.^[4] The UV-Vis absorption and photoluminescence spectra are key to understanding the electronic transitions and emissive properties of these materials.

Table 2: Expected Spectroscopic Data for **2-Bromotriphenylene**

Technique	Expected Features
^1H NMR	Aromatic protons in the range of 7.0-9.0 ppm. The bromine substituent will influence the chemical shifts and coupling patterns of adjacent protons.
^{13}C NMR	Signals for aromatic carbons, with the carbon attached to the bromine atom showing a characteristic chemical shift.
FTIR	Characteristic peaks for aromatic C-H stretching and bending, and C=C stretching vibrations. A peak corresponding to the C-Br stretching vibration would also be expected.
Mass Spec	A molecular ion peak corresponding to the mass of $\text{C}_{18}\text{H}_{11}\text{Br}$, with a characteristic isotopic pattern for bromine (^{79}Br and ^{81}Br).
UV-Vis	Absorption bands in the UV region corresponding to π - π^* transitions of the conjugated aromatic system.
PL	Emission spectrum (fluorescence) upon excitation at an appropriate wavelength, characteristic of the triphenylene core.

Safety and Handling

2-Bromotriphenylene should be handled with care in a well-ventilated area, and appropriate personal protective equipment (gloves, safety glasses) should be worn. Due to its polycyclic aromatic nature, it may have potential environmental persistence and toxicity, necessitating careful handling and disposal in accordance with local regulations.[3]

Conclusion

2-Bromotriphenylene is a valuable and versatile building block for the synthesis of advanced organic materials. Its robust triphenylene core and the reactive bromine handle make it an ideal

precursor for developing high-performance materials for OLEDs and other organic electronic applications. Further research into the synthesis of novel derivatives and a deeper understanding of their structure-property relationships will continue to drive innovation in this field.

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